

Application Notes and Protocols: Diisooctyl Maleate as a Plasticizer for PVC Resins

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisooctyl maleate*

Cat. No.: *B074544*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Diisooctyl Maleate** (DIOM) as a primary plasticizer for Polyvinyl Chloride (PVC) resins. This document includes detailed experimental protocols for sample preparation and performance evaluation, alongside a comparative analysis of DIOM with the traditional phthalate plasticizer, Dioctyl Phthalate (DOP).

Introduction

Diisooctyl maleate (DIOM) is a non-phthalate plasticizer that serves as an effective alternative to traditional phthalate-based plasticizers like DOP.^[1] Plasticizers are essential additives that increase the flexibility, workability, and overall performance of PVC by reducing the intermolecular forces between the polymer chains.^[2] The selection of an appropriate plasticizer is critical for achieving the desired mechanical and thermal properties in the final PVC product. DIOM is recognized for its good plasticizing efficiency and is a subject of interest for applications where there are concerns about the environmental and health impacts of phthalates.

Quantitative Data Presentation

The following tables summarize the key performance metrics of DIOM in PVC formulations, with comparative data for DOP where available. The data is presented for PVC formulations with a plasticizer concentration of 40 parts per hundred of resin (phr).

Table 1: Mechanical Properties of Plasticized PVC (40 phr)

Property	Diisooctyl Maleate (DIOM)	Dioctyl Phthalate (DOP)/DEHP*	Test Method
Tensile Strength (MPa)	6.6 ± 0.2	11.8 ± 0.1	ASTM D638
Elongation at Break (%)	92 ± 4	96 ± 4	ASTM D638
Shore A Hardness	~80 - 85 (estimated)	~80	ASTM D2240

*Data for DEHP (Di(2-ethylhexyl) phthalate) is used as a close proxy for DOP.[3]

Table 2: Thermal and Migration Properties of Plasticized PVC (40 phr)

Property	Diisooctyl Maleate (DIOM)	Dioctyl Phthalate (DOP)	Test Method
Glass Transition Temp. (°C)	~ -30 to -40 (estimated for maleates)	-35	ASTM E1356 (DSC)
5% Weight Loss Temp. (°C)	~230 - 250 (estimated for maleates)	~240	TGA
Migration Rate	Moderate (expected)	High	ASTM D1203

Experimental Protocols

Detailed methodologies for the preparation of plasticized PVC sheets and the evaluation of their key properties are provided below.

Preparation of Plasticized PVC Sheets

Objective: To prepare homogeneous PVC sheets with a controlled concentration of **Diisooctyl Maleate**.

Materials:

- PVC resin (e.g., K-value 67)
- **Diisooctyl Maleate** (DIOM)
- Thermal stabilizer (e.g., mixed metal stabilizer, 2 phr)
- Lubricant (e.g., stearic acid, 0.5 phr)

Equipment:

- High-speed mixer
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Molds for sheet preparation (e.g., 150 x 150 x 2 mm)

Procedure:

- **Formulation:** Prepare a formulation with the desired concentration of DIOM (e.g., 40 phr). A control formulation with a standard plasticizer like DOP can also be prepared for comparison.
- **Dry Blending:** In a high-speed mixer, blend the PVC resin, thermal stabilizer, and lubricant until a homogeneous powder is obtained.
- **Melt Compounding:** Transfer the dry blend to a two-roll mill preheated to 160-170°C.
- **Plasticizer Addition:** Gradually add the pre-weighed DIOM to the molten polymer on the mill.
- **Milling:** Continue milling for 5-10 minutes until a uniform, homogeneous sheet is formed.
- **Sheet Pressing:** Place the milled sheet into a mold and press it in a hydraulic press at a temperature of 170-180°C for 5 minutes under a pressure of 10-15 MPa.
- **Cooling:** Cool the pressed sheet under pressure to room temperature.[\[4\]](#)

Mechanical Testing

Objective: To determine the tensile properties of the plasticized PVC.

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Extensometer
- Die cutter for preparing dumbbell-shaped specimens (ASTM D638 Type IV)

Procedure:

- Specimen Preparation: Cut at least five dumbbell-shaped specimens from each PVC sheet using the standard die.
- Conditioning: Condition the specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours prior to testing.
- Testing:
 - Measure the width and thickness of the narrow section of each specimen.
 - Mount the specimen in the grips of the UTM.
 - Attach the extensometer to the specimen.
 - Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen fractures.[\[4\]](#)
- Data Analysis: Record the maximum tensile force to calculate tensile strength and the elongation at the point of rupture to determine the elongation at break.

Objective: To measure the indentation hardness of the plasticized PVC.

Equipment:

- Durometer (Shore A scale)

Procedure:

- **Specimen Preparation:** Use the prepared PVC sheets (minimum thickness of 6 mm; stack layers if necessary).
- **Conditioning:** Condition the specimens as per the tensile testing protocol.
- **Measurement:**
 - Place the specimen on a hard, flat surface.
 - Press the durometer foot firmly and quickly onto the specimen, ensuring the indenter is normal to the surface.
 - Read the hardness value within 1 second of firm contact.
 - Take at least five measurements at different positions on the specimen and calculate the average.

Thermal Analysis

Objective: To evaluate the thermal stability of the plasticized PVC.

Equipment:

- Thermogravimetric Analyzer (TGA)

Procedure:

- **Sample Preparation:** Cut a small, representative sample (5-10 mg) from the PVC sheet.
- **Analysis:**
 - Place the sample in the TGA pan.
 - Heat the sample from room temperature to approximately 600°C at a controlled heating rate (e.g., 10°C/min) under a nitrogen atmosphere.

- **Data Analysis:** Determine the temperature at which 5% weight loss occurs as an indicator of the onset of degradation.

Objective: To determine the glass transition temperature of the plasticized PVC.

Equipment:

- Differential Scanning Calorimeter (DSC)

Procedure:

- **Sample Preparation:** Cut a small sample (5-10 mg) from the PVC sheet and seal it in an aluminum DSC pan.
- **Heating and Cooling Cycle:**
 - Heat the sample to a temperature above its expected T_g (e.g., 100°C) to erase its thermal history.
 - Cool the sample to a low temperature (e.g., -50°C).
 - Reheat the sample at a controlled rate (e.g., $10^{\circ}\text{C}/\text{min}$).
- **Data Analysis:** Determine the T_g from the inflection point in the heat flow curve during the second heating scan.^[4]

Plasticizer Migration Test (ASTM D1203)

Objective: To determine the loss of plasticizer from PVC upon exposure to activated carbon.

Equipment:

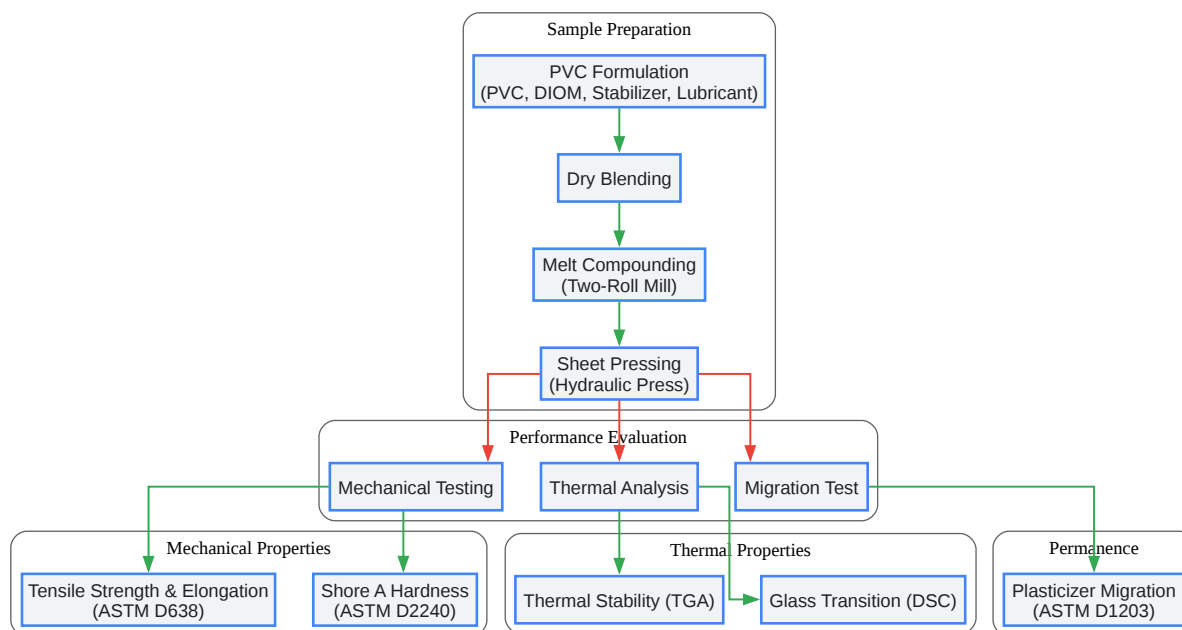
- Glass jars with screw caps
- Activated carbon (20-30 mesh)
- Oven

Procedure:

- Sample Preparation: Cut circular specimens (25.4 mm diameter) from the PVC sheet.
- Initial Weighing: Accurately weigh the specimens.
- Exposure: Place a specimen in a glass jar and cover it with a 5 mm layer of activated carbon. Seal the jar.
- Heating: Place the jar in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours).
- Final Weighing: After cooling, carefully remove the specimen and reweigh it.
- Calculation: The weight loss is calculated as a percentage of the initial plasticizer weight.

Visualizations

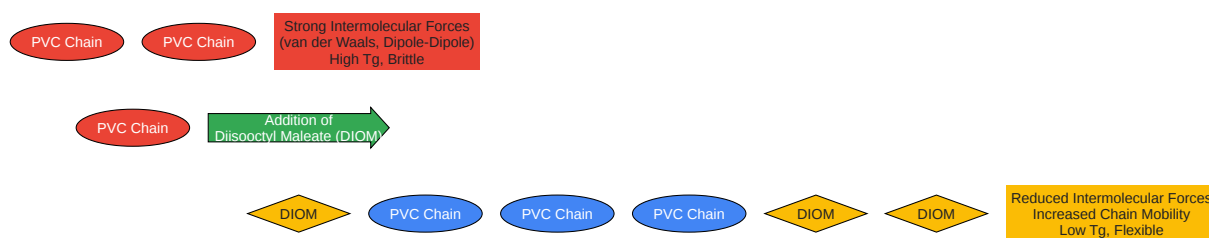
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating DIOM as a PVC plasticizer.

Mechanism of Plasticization



[Click to download full resolution via product page](#)

Caption: Mechanism of PVC plasticization by **Diisooctyl Maleate** (DIOM).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. en.kunststoffe.de [en.kunststoffe.de]
- 3. escholarship.mcgill.ca [escholarship.mcgill.ca]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Diisooctyl Maleate as a Plasticizer for PVC Resins]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074544#use-of-diisooctyl-maleate-as-a-plasticizer-for-pvc-resins]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com